

Introduction: Unveiling the Spectroscopic Signature of a Key Pharmaceutical Scaffold

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Compound of Interest

Compound Name: 4,5-Difluoro-1H-pyrrolo[2,3-b]pyridine
CAS No.: 1196507-66-0
Cat. No.: B1395886

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4,5-Difluoro-1H-pyrrolo[2,3-b]pyridine, also known as 4,5-difluoro-7-azaindole, is a fluorinated heterocyclic compound of significant interest in medicinal chemistry and drug development.^{[1][2]} Its rigid, bicyclic core serves as a versatile scaffold, while the strategic placement of fluorine atoms can profoundly influence metabolic stability, binding affinity, and membrane permeability. A comprehensive understanding of its structural and electronic properties is paramount for its effective utilization, and this is achieved primarily through a multi-faceted spectroscopic analysis.

This guide provides an in-depth exploration of the core spectroscopic techniques required to unequivocally characterize **4,5-Difluoro-1H-pyrrolo[2,3-b]pyridine**. Moving beyond a mere recitation of data, we will delve into the causality behind the expected spectral features, focusing on how the unique interplay between the pyrrolopyridine core and the difluoro substitution pattern dictates the outcome of each analytical method. The protocols and interpretations described herein are designed to be self-validating, providing researchers with a robust framework for structural elucidation.

I. Nuclear Magnetic Resonance (NMR)

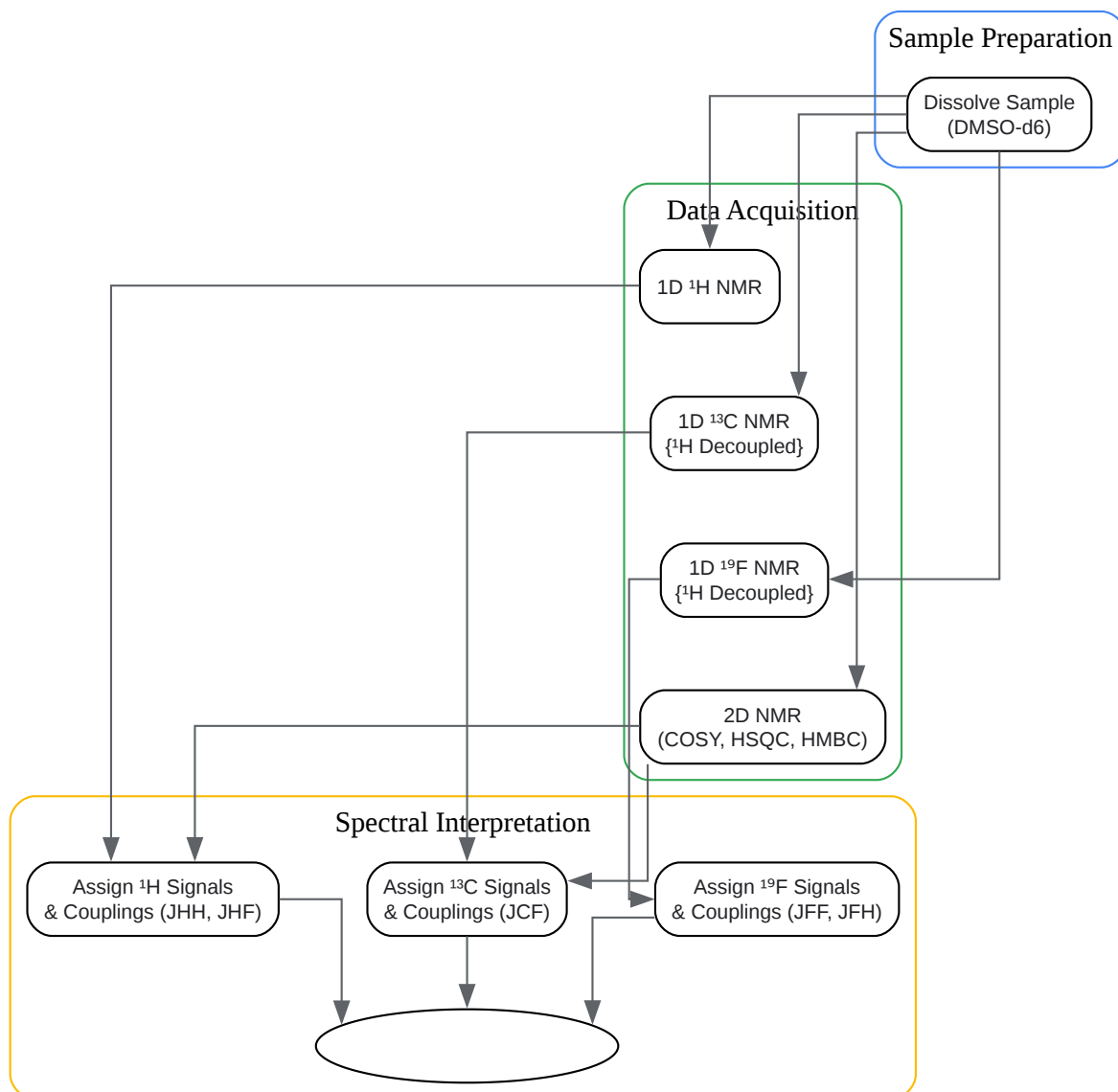
Spectroscopy: The Definitive Structural Blueprint

NMR spectroscopy is the most powerful tool for elucidating the precise atomic connectivity and chemical environment of **4,5-Difluoro-1H-pyrrolo[2,3-b]pyridine**. A comprehensive analysis necessitates a suite of experiments, including ^1H , ^{13}C , and ^{19}F NMR, to fully resolve the complex spin systems created by the fluorine substituents.

Experimental Protocol: NMR Analysis

- **Sample Preparation:** Dissolve approximately 5-10 mg of high-purity **4,5-Difluoro-1H-pyrrolo[2,3-b]pyridine** in 0.5-0.7 mL of a deuterated solvent. Dimethyl sulfoxide- d_6 (DMSO- d_6) or chloroform- d (CDCl_3) are standard choices. DMSO- d_6 is often preferred for its ability to solubilize a wide range of compounds and for observing the exchangeable N-H proton.
- **Instrumentation:** Utilize a high-field NMR spectrometer (400 MHz or higher) equipped with a multinuclear probe.^[3]
- **^1H NMR Acquisition:** Acquire a standard one-dimensional proton spectrum. Key parameters include a sufficient number of scans for a good signal-to-noise ratio and a relaxation delay of at least 5 seconds to ensure accurate integration.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C spectrum. An extended acquisition time will likely be necessary due to the lower natural abundance of ^{13}C and the presence of C-F coupling.
- **^{19}F NMR Acquisition:** Acquire a proton-decoupled ^{19}F spectrum. ^{19}F is a high-sensitivity nucleus with 100% natural abundance, making this a relatively rapid experiment.^[4] A common external reference is CFCl_3 ($\delta = 0$ ppm).^[5]
- **2D NMR (Optional but Recommended):** For unambiguous assignment, acquire 2D correlation spectra such as COSY (^1H - ^1H), HSQC (^1H - ^{13}C), and HMBC (^1H - ^{13}C long-range).

Workflow for Comprehensive NMR Analysis



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Fig. 1: Workflow for NMR-based structural elucidation.

Predicted Spectra and Interpretation

^1H NMR Spectrum: The proton spectrum is defined by the aromatic protons of the bicyclic system. The electron-withdrawing nature of the fluorine atoms and the pyridine nitrogen will cause a general downfield shift of the protons compared to the parent 7-azaindole.

- **N1-H:** A broad singlet is expected, typically in the range of δ 11.0-12.5 ppm (in DMSO-d_6). Its broadness is due to quadrupole broadening from the adjacent ^{14}N and chemical exchange.
- **H2 & H3 (Pyrrole Ring):** These protons will appear as doublets of doublets. H3 will be coupled to H2 ($^3J_{\text{HH}} \approx 2.5\text{-}3.5$ Hz) and will also exhibit a long-range coupling to F4 ($^4J_{\text{HF}} \approx 2\text{-}4$ Hz). H2 will be coupled to H3 and may show a smaller long-range coupling to F5 ($^5J_{\text{HF}}$). Expected chemical shifts are δ 7.0-8.0 ppm.
- **H6 (Pyridine Ring):** This proton is ortho to the pyridine nitrogen and will be the most downfield of the aromatic C-H protons. It will be split into a doublet by coupling to F5 ($^3J_{\text{HF}} \approx 6\text{-}10$ Hz). A smaller coupling to F4 ($^4J_{\text{HF}}$) may also be observed. Expected chemical shift is δ 8.0-8.5 ppm.

^{13}C NMR Spectrum: The proton-decoupled ^{13}C spectrum will show 7 distinct signals. The key diagnostic feature is the large one-bond coupling constant ($^1J_{\text{CF}}$) for the fluorine-bearing carbons, which appear as doublets.

- **C4 & C5:** These carbons will be significantly downfield and appear as large doublets due to direct coupling with their attached fluorine atoms ($^1J_{\text{CF}} \approx 240\text{-}260$ Hz).[\[3\]](#)
- **C3a & C7a (Bridgehead):** These quaternary carbons will show smaller couplings to the fluorine atoms.
- **C2, C3, C6:** These carbons will exhibit smaller two- and three-bond C-F couplings ($^2J_{\text{CF}}$, $^3J_{\text{CF}}$), which provides crucial data for unambiguous assignment.

^{19}F NMR Spectrum: This spectrum provides direct information about the chemical environment of the fluorine atoms.[\[6\]](#) Two distinct signals are expected.

- **F4 & F5:** These will appear as two separate signals, likely in the aromatic fluorine region (δ -110 to -150 ppm).[\[5\]](#)[\[7\]](#) Each signal will be a doublet due to coupling to the other fluorine ($^3J_{\text{FF}} \approx 15\text{-}25$ Hz). Furthermore, each signal will exhibit additional fine structure due to couplings to the nearby protons (H3 and H6).

Predicted NMR Data Summary

Atom Position	Predicted ^1H δ (ppm)	Predicted ^{13}C δ (ppm)	Predicted ^{19}F δ (ppm)	Predicted J-Couplings (Hz)
N1-H	11.0 - 12.5 (s, br)	-	-	-
C2	7.0 - 7.5 (d)	125 - 135	-	$^3\text{J}(\text{H2}, \text{H3}) \approx 3$; $^5\text{J}(\text{H2}, \text{F5}) \approx 1\text{-}2$
C3	7.5 - 8.0 (dd)	100 - 110	-	$^3\text{J}(\text{H3}, \text{H2}) \approx 3$; $^4\text{J}(\text{H3}, \text{F4}) \approx 3$
C3a	-	120 - 130	-	$^2\text{J}(\text{C3a}, \text{F4}) \approx 15\text{-}20$
C4	-	145 - 155 (d)	-120 to -140 (d)	$^1\text{J}(\text{C4}, \text{F4}) \approx 250$; $^3\text{J}(\text{F4}, \text{F5}) \approx 20$; $^4\text{J}(\text{F4}, \text{H3}) \approx 3$
C5	-	140 - 150 (d)	-130 to -150 (d)	$^1\text{J}(\text{C5}, \text{F5}) \approx 250$; $^3\text{J}(\text{F5}, \text{F4}) \approx 20$; $^3\text{J}(\text{F5}, \text{H6}) \approx 8$
C6	8.0 - 8.5 (d)	115 - 125	-	$^3\text{J}(\text{H6}, \text{F5}) \approx 8$
C7a	-	145 - 155	-	$^2\text{J}(\text{C7a}, \text{F-adjacent}) \approx 15\text{-}20$

Key J-Coupling Network

Fig. 2: Primary NMR J-coupling interactions.

II. Mass Spectrometry (MS): Confirming Molecular Identity and Fragmentation

Mass spectrometry provides the exact molecular weight and offers insights into the molecule's stability and fragmentation pathways under ionization.

Experimental Protocol: MS Analysis

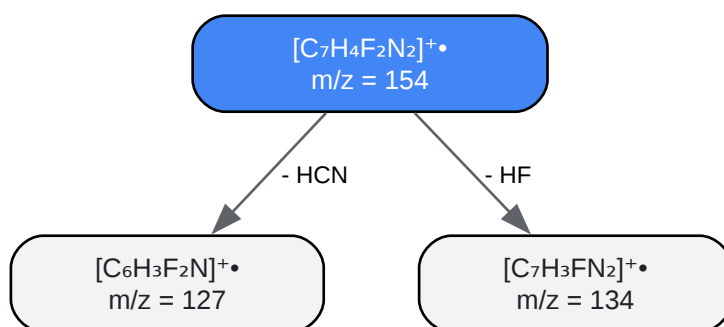
- **Instrumentation:** A high-resolution mass spectrometer (HRMS), such as a Time-of-Flight (TOF) or Orbitrap instrument, is essential for obtaining accurate mass data.^[2]
- **Ionization Method:** Electrospray ionization (ESI) is a soft ionization technique suitable for generating the protonated molecule $[M+H]^+$. Electron ionization (EI) is a higher-energy method that will produce the molecular ion ($M^{+\bullet}$) and induce more extensive fragmentation. The choice depends on the analytical goal.
- **Data Acquisition:** Acquire data in positive ion mode for ESI to observe $[M+H]^+$ at m/z 155.0446. For EI, scan a mass range from m/z 30 to 200 to capture the molecular ion and key fragments.

Predicted Spectrum and Interpretation

The molecular formula $C_7H_4F_2N_2$ gives an exact monoisotopic mass of 154.0346 u.^[8]

- **Molecular Ion Peak:** In ESI-HRMS, the primary ion observed will be the protonated molecule $[M+H]^+$ with a calculated m/z of 155.0424. In EI, the molecular ion $M^{+\bullet}$ will be observed at m/z 154.0346. This peak should be prominent, indicating the stability of the aromatic ring system.
- **Fragmentation Pathway:** The fused aromatic structure is relatively robust. Key fragmentation events under EI would likely involve the loss of small, stable neutral molecules.
 - **Loss of HCN (m/z 27):** A common fragmentation for nitrogen heterocycles, leading to a fragment at m/z 127.
 - **Loss of HF (m/z 20):** Loss of hydrogen fluoride could occur, resulting in a fragment at m/z 134.
 - **Loss of $F^\bullet$ radical (m/z 19):** Less common, but possible, leading to a fragment at m/z 135.

Predicted Fragmentation Pathway



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Fig. 3: Plausible EI fragmentation pathways.

III. Infrared (IR) and UV-Visible (UV-Vis) Spectroscopy: Functional Group and Electronic Characterization

While NMR and MS define the molecular structure, IR and UV-Vis spectroscopy provide complementary information about the functional groups and electronic system.

Infrared (IR) Spectroscopy

IR spectroscopy identifies the characteristic vibrational modes of the molecule's functional groups.

Experimental Protocol: The spectrum can be acquired using a Fourier-Transform Infrared (FTIR) spectrometer. The sample can be prepared as a KBr pellet or as a thin film by evaporating a solution on an IR-transparent window.

Predicted Spectrum and Interpretation: The IR spectrum will be dominated by vibrations from the N-H bond, the aromatic rings, and the C-F bonds.

Wavenumber (cm ⁻¹)	Vibration Type	Expected Appearance
3100 - 3300	N-H stretch (pyrrole)	Medium, potentially broad
3000 - 3100	Aromatic C-H stretch	Weak to medium, sharp peaks
1500 - 1620	C=C and C=N ring stretching	Multiple strong to medium, sharp peaks
1200 - 1350	C-F stretch	Two or more very strong, characteristic absorptions
700 - 900	Aromatic C-H out-of-plane bend	Medium to strong peaks, diagnostic of substitution pattern

The most prominent and diagnostic signals will be the very strong C-F stretching bands, which are a definitive indicator of fluorination.[\[9\]](#)[\[10\]](#)

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information on the conjugated π -electron system of the molecule.

Experimental Protocol: Dissolve a small amount of the compound in a UV-transparent solvent (e.g., ethanol, acetonitrile, or methanol) to prepare a dilute solution (e.g., 10^{-5} M). Record the absorption spectrum using a dual-beam UV-Vis spectrophotometer.

Predicted Spectrum and Interpretation: The 1H-pyrrolo[2,3-b]pyridine core is a known chromophore that exhibits π - π^* electronic transitions.[\[11\]](#)[\[12\]](#)

- λ_{max} : Two main absorption bands are expected. A higher energy band around 220-250 nm and a lower energy band around 280-310 nm. The fluorine substituents are not strong chromophores themselves but can cause minor shifts (typically hypsochromic or "blue" shifts) in the absorption maxima compared to the non-fluorinated parent compound due to their inductive electron-withdrawing effects.

Conclusion

The comprehensive spectroscopic analysis of **4,5-Difluoro-1H-pyrrolo[2,3-b]pyridine** requires an integrated approach. While ^1H , ^{13}C , and particularly ^{19}F NMR spectroscopy provide the definitive structural map by resolving atomic connectivity through chemical shifts and spin-spin coupling, high-resolution mass spectrometry confirms the elemental composition with high precision. Complementary techniques like IR and UV-Vis spectroscopy validate the presence of key functional groups and characterize the electronic nature of the conjugated system. By understanding the principles behind each technique and predicting the spectral outcomes based on the known effects of the 7-azaindole core and fluorine substitution, researchers can confidently and unequivocally confirm the identity and purity of this important pharmaceutical building block.

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